

# A Technical Guide to Chromous Iodide (Chromium(II) Iodide)

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## Compound of Interest

Compound Name: *Chromous iodide*

Cat. No.: *B13812784*

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This document provides a concise technical overview of the core chemical and physical properties of **chromous iodide** ( $\text{CrI}_2$ ). While a fundamental inorganic compound, a thorough understanding of its properties is essential for its application in chemical synthesis and materials science. This guide focuses on its chemical formula, formula weight, and structural geometry.

## Core Properties and Data

**Chromous iodide**, also known as chromium(II) iodide, is an inorganic compound with the chemical formula  $\text{CrI}_2$ <sup>[1][2]</sup>. It is a red-brown or black solid material<sup>[2]</sup>. The compound is formed from one chromium(II) cation ( $\text{Cr}^{2+}$ ) and two iodide anions ( $\text{I}^-$ ).

The quantitative properties of **chromous iodide** are summarized in the table below for ease of reference.

Property	Value
Chemical Formula	<chem>CrI2</chem>
Formula Weight	305.805 g/mol
Elemental Composition (Cr)	17.00%
Elemental Composition (I)	83.00%
Density	5.196 g/cm <sup>3</sup>

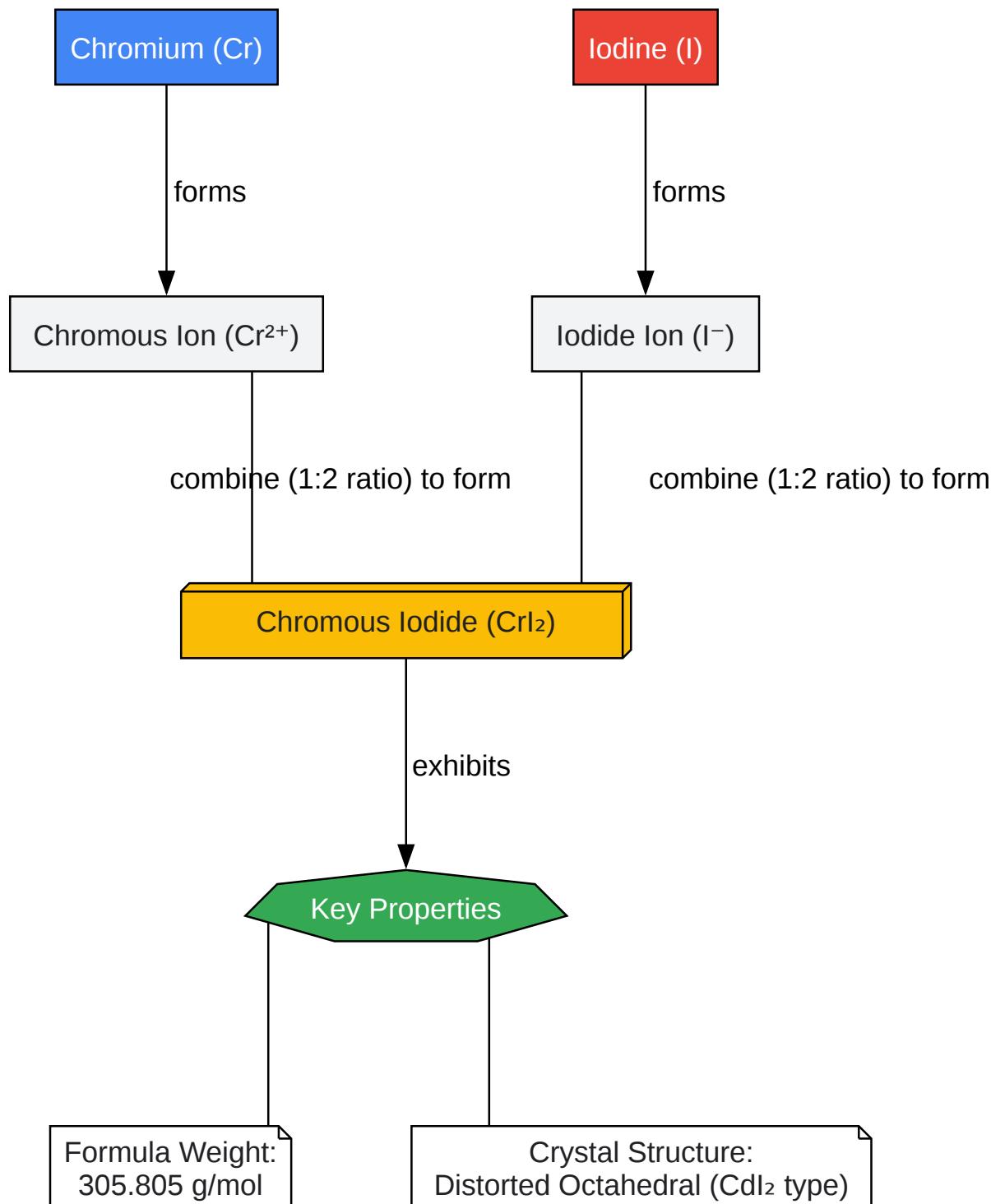
## Molecular Geometry and Crystal Structure

In the solid state, **chromous iodide** does not exist as a discrete molecule with a simple VSEPR-based geometry. Instead, it adopts a crystal lattice structure. Specifically, it features the cadmium iodide (CdI2) structural motif<sup>[2]</sup>.

In this arrangement, the chromium(II) centers are in an octahedral coordination geometry, interconnected by bridging iodide ligands to form sheets<sup>[2]</sup>. Due to the d<sup>4</sup> electron configuration of the Cr(II) ion, this octahedral coordination sphere is highly distorted<sup>[2]</sup>.

## Logical Relationships of Chromous Iodide

The following diagram illustrates the fundamental composition and properties of **chromous iodide**.



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Composition and properties of **chromous iodide**.

## Experimental Protocols

As a fundamental inorganic salt, **chromous iodide** is not typically associated with the complex signaling pathways or drug development workflows common in biomedical research. Its experimental protocols are primarily centered on its synthesis and use as a chemical reagent or precursor in materials science.

One common synthesis method involves the treatment of chromium powder with concentrated hydroiodic acid, which yields a hydrated form of **chromous iodide**<sup>[2]</sup>. Anhydrous CrI<sub>2</sub> can be prepared via the thermal decomposition of chromium(III) iodide (CrI<sub>3</sub>)<sup>[2]</sup>.

Synthesis via reaction with Hydroiodic Acid: Cr + nH<sub>2</sub>O + 2HI → CrI<sub>2</sub>(H<sub>2</sub>O)<sub>n</sub> + H<sub>2</sub><sup>[2]</sup>

This reaction provides a direct route to hydrated chromium(II) iodide, which can then be used for subsequent chemical transformations.

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## References

- 1. Chromous iodide | CrI<sub>2</sub> | CID 12147720 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Chromium(II) iodide - Wikipedia [en.wikipedia.org]
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